

An In-depth Technical Guide to 2-Nitropropanoic Acid

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Compound of Interest

Compound Name: 2-Nitropropanoic acid

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Abstract

2-Nitropropanoic acid is a chiral nitroalkane carboxylic acid that presents a unique combination of functional groups, rendering it a molecule of significant interest in synthetic chemistry and as a potential building block in drug development. This guide provides a comprehensive overview of its molecular architecture, physicochemical properties, and reactivity. We will delve into its stereochemistry, spectroscopic signatures, and established synthetic methodologies. Furthermore, this document outlines the molecule's relevance in medicinal chemistry, protocols for its safe handling, and its role as a precursor for various derivatives, offering field-proven insights for its practical application in research and development.

Chapter 1: Molecular Architecture of 2-Nitropropanoic Acid

The chemical identity and reactivity of **2-Nitropropanoic acid** are dictated by its distinct molecular structure. A thorough understanding of this architecture is fundamental for its

application in complex synthetic pathways.

Chemical Formula and Nomenclature

- Molecular Formula: $C_3H_5NO_4$ [1]* IUPAC Name: **2-nitropropanoic acid** [1]* Common Synonyms: 2-nitropropionic acid [1] The molecule consists of a three-carbon propanoic acid backbone with a nitro group ($-NO_2$) attached to the alpha-carbon (C2).

Structural Representation

The spatial arrangement of atoms and functional groups is critical to the molecule's properties.

Caption: 2D chemical structure of **2-Nitropropanoic acid**.

Key Functional Groups and Chemical Reactivity

2-Nitropropanoic acid's reactivity is a product of the interplay between its two primary functional groups:

- Carboxylic Acid ($-COOH$): This group imparts acidic properties to the molecule, with a reported pKa of approximately 3.79 at 25°C.[2][3][4] It can undergo typical carboxylic acid reactions, such as esterification, amide formation, and reduction.
- Nitro Group ($-NO_2$): The electron-withdrawing nature of the nitro group significantly influences the acidity of the alpha-proton (the hydrogen on C2). This makes the alpha-carbon a potential site for deprotonation and subsequent nucleophilic attack. The nitro group itself can be reduced to an amino group, providing a pathway to synthesize alpha-amino acids and their derivatives.

Stereoisomerism

The alpha-carbon (C2) of **2-nitropropanoic acid** is a stereocenter, meaning the molecule is chiral and can exist as two enantiomers: (R)-**2-nitropropanoic acid** and (S)-**2-nitropropanoic acid**. [5] This chirality is a critical consideration in drug development, as different enantiomers of a molecule often exhibit distinct pharmacological activities and toxicological profiles. The specific stereoisomer, (2R)-**2-nitropropanoic acid**, has been identified and cataloged. [5]

Chapter 2: Physicochemical and Spectroscopic Profile

Quantitative data and spectroscopic fingerprints are essential for the identification, purification, and characterization of **2-Nitropropanoic acid** in a laboratory setting.

Physicochemical Properties

The following table summarizes key computed physicochemical properties.

Property	Value	Source
Molecular Weight	119.08 g/mol	[1] [5] [6]
Molecular Formula	C ₃ H ₅ NO ₄	[1] [5]
pKa	3.79 (at 25°C)	[2] [3] [4]
XLogP3	0.2	[1] [5]
Hydrogen Bond Donors	1	PubChem
Hydrogen Bond Acceptors	4	PubChem

Note: Experimental data for properties like melting and boiling points are not consistently available in public databases. [\[6\]](#)

Spectroscopic Analysis

While a comprehensive public database of spectra for **2-nitropropanoic acid** is limited, characteristic spectroscopic features can be predicted based on its functional groups. For its derivatives, such as 2-(4-nitrophenyl)propionic acid and methyl 2-nitropropanoate, some spectral data is available which can provide comparative insights. [\[7\]](#)[\[8\]](#)

- ¹H NMR: Expected signals would include a quartet for the alpha-proton (CH), a doublet for the methyl protons (CH₃), and a broad singlet for the carboxylic acid proton. The chemical shifts would be influenced by the electron-withdrawing nitro group.

- ^{13}C NMR: Three distinct carbon signals are expected: one for the methyl group, one for the alpha-carbon, and one for the carboxyl carbon. The alpha-carbon signal would be shifted downfield due to the nitro group's influence.
- Infrared (IR) Spectroscopy: Key absorption bands would be observed for the O-H stretch of the carboxylic acid (broad, $\sim 2500\text{--}3300\text{ cm}^{-1}$), the C=O stretch of the carbonyl group ($\sim 1700\text{--}1725\text{ cm}^{-1}$), and asymmetric and symmetric stretches for the N-O bonds of the nitro group ($\sim 1550\text{ cm}^{-1}$ and $\sim 1370\text{ cm}^{-1}$, respectively).

Chapter 3: Synthesis and Reactivity

The synthesis of **2-Nitropropanoic acid** and its derivatives is a key area of interest for medicinal chemists.

General Synthetic Strategies

The synthesis of nitroalkanes can be approached through several methods. A common and effective strategy for creating α -nitro carboxylic acids involves the substitution of a halogen on an α -halo acid using a nitrite salt.

Caption: Conceptual workflow for the synthesis of **2-Nitropropanoic acid**.

Example Experimental Protocol: Synthesis from 2-Bromopropanoic Acid

This protocol is a representative method based on established nucleophilic substitution reactions.

- **Dissolution:** Dissolve 2-bromopropanoic acid in an equal volume of water in a round-bottom flask equipped with a magnetic stirrer and reflux condenser.
- **Reagent Addition:** In a separate beaker, prepare a concentrated aqueous solution of sodium nitrite (NaNO_2), using a slight molar excess (e.g., 1.1 equivalents) compared to the 2-bromopropanoic acid.
- **Reaction:** Slowly add the sodium nitrite solution to the flask. Heat the mixture to a moderate temperature (e.g., $60\text{--}70^\circ\text{C}$) and stir for several hours until the reaction is complete (monitor

by TLC or LC-MS). The reaction proceeds via an SN2 mechanism, where the nitrite ion displaces the bromide.

- **Work-up:** Cool the reaction mixture to room temperature. Carefully acidify the solution with a dilute mineral acid (e.g., 2M HCl) to a pH of ~2. This protonates the carboxylate salt to form the free carboxylic acid.
- **Extraction:** Transfer the acidified solution to a separatory funnel and extract the product into an organic solvent such as diethyl ether or ethyl acetate (3x volumes).
- **Purification:** Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure. The crude product can be further purified by recrystallization or column chromatography.
- **Characterization:** Confirm the identity and purity of the final product using NMR and IR spectroscopy and measure the melting point.

Chapter 4: Relevance in Biological Systems and Drug Development

While **2-Nitropropanoic acid** itself is not a therapeutic agent, its structural motifs are relevant in medicinal chemistry and toxicology. It is crucial to distinguish it from its highly toxic isomer, 3-nitropropionic acid (3-NPA), a well-known mitochondrial toxin. [[9](#)][[10](#)][[11](#)]

Role as a Synthetic Building Block

The true value of **2-Nitropropanoic acid** in drug development lies in its utility as a versatile synthetic intermediate.

Caption: **2-Nitropropanoic acid** as a precursor in drug discovery.

- **Synthesis of α -Amino Acids:** The reduction of the nitro group to an amine is a straightforward method to produce alanine and its derivatives. This is highly valuable for incorporating non-canonical amino acids into peptides or other pharmacologically active molecules.
- **Scaffold for Novel Derivatives:** The carboxylic acid handle allows for amide coupling with various amines, while the nitro group can be used in Henry reactions or other carbon-carbon

bond-forming reactions after deprotonation of the alpha-carbon. This dual functionality allows for the creation of diverse chemical libraries for screening. This is in contrast to aryl propionic acid derivatives, which are a major class of NSAIDs. [12]

Biological Activity of Nitro Compounds

The nitro group is a known pharmacophore and is present in numerous bioactive compounds with a wide range of activities, including antimicrobial and antineoplastic effects. [13]The biological activity is often mediated through redox reactions within cells. [13]While some nitroalkanes are known for their toxicity, others are being explored as lead compounds for new therapeutics. [14]

Chapter 5: Analytical and Handling Procedures

Analytical Techniques

- **Chromatography:** Reversed-phase HPLC with UV detection is a suitable method for analyzing the purity of **2-Nitropropanoic acid** and monitoring reaction progress. The carboxyl group allows for good retention and the nitro group provides a chromophore for UV detection.
- **Mass Spectrometry:** LC-MS is an excellent tool for confirming the molecular weight (119.08 g/mol) and for structural elucidation of derivatives.

Safety, Handling, and Storage

CAUTION: Nitroalkanes as a class of compounds should be handled with care.

- **Potential Hazards:** Nitroalkanes can be oxidizing agents and may react vigorously with reducing agents. [15]Some nitroalkanes are considered potentially toxic or carcinogenic and require thorough safety assessment before use. [14][16]They can form explosive salts in the presence of inorganic bases. [15]* **Handling:**
 - Always work in a well-ventilated fume hood.
 - Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.

- Keep away from sources of ignition, as vapors may form explosive mixtures with air. [17] *
Use precautionary measures against static discharge. [17]* Storage:
- Store in a cool, dry, well-ventilated area.
- Keep containers tightly closed.
- Store away from incompatible materials such as strong bases and reducing agents.

Conclusion

2-Nitropropanoic acid is a chiral molecule with significant potential as a building block in organic synthesis and medicinal chemistry. Its value is derived from the dual reactivity of its carboxylic acid and alpha-nitro functional groups, which allows for diverse chemical transformations. While researchers must be cognizant of the potential hazards associated with nitroalkanes, a solid understanding of its structure, properties, and reactivity enables its safe and effective use in the development of novel chemical entities and potential therapeutic agents.

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